

# Application Notes: Quinizarin in Pigment and Ink Formulations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Quinizarin

Cat. No.: B034044

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Quinizarin** (1,4-Dihydroxyanthraquinone), designated as C.I. Solvent Orange 86 or C.I. 58050, is a versatile organic compound derived from anthraquinone.[1] Its vibrant orange-red hue, coupled with excellent stability, makes it a valuable colorant in various industrial applications, including the formulation of pigments and inks.[2][3] This document provides detailed application notes and experimental protocols for the use of **quinizarin** in these formulations, with a focus on its performance characteristics and methodologies for its incorporation into different systems. While **quinizarin** has been investigated for various biological activities, this document will focus solely on its application as a colorant. No established signaling pathways are directly relevant to its use in industrial pigment and ink formulations.

## Physical and Chemical Properties

**Quinizarin** is an orange to red-brown crystalline powder.[4] It is insoluble in water but exhibits solubility in certain organic solvents and aqueous alkaline solutions.[1] Its key properties are summarized in the table below.

Property	Value	Reference(s)
Chemical Name	1,4-Dihydroxyanthraquinone	[1]
C.I. Name	Solvent Orange 86, C.I. 58050	[5][6]
CAS Number	81-64-1	[2]
Molecular Formula	C <sub>14</sub> H <sub>8</sub> O <sub>4</sub>	[2]
Molecular Weight	240.21 g/mol	[2]
Appearance	Orange-red powder/crystalline powder	[3][4]
Melting Point	196 - 202 °C	[2]
Boiling Point	450 °C	[2]
Water Solubility	<1 g/L (20 °C)	[4]

## Performance Characteristics of Quinizarin-Based Formulations

The performance of a pigment or dye is critical for its application. **Quinizarin** is known for its durability, making it suitable for products requiring long-lasting color.[2][7]

### Quantitative Performance Data

The following table summarizes key performance metrics for **quinizarin** (Solvent Orange 86) in various systems.

Performance Metric	Test System	Result	Reference(s)
Lightfastness	Polystyrene (PS)	6-7 (on a scale of 1-8)	[5][6]
Heat Resistance	Polystyrene (PS)	Up to 300 °C	[3]
Heat Resistance	General Plastics	Up to 240 °C	[8]

Note on Lightfastness: The Blue Wool Scale is the standard for measuring the permanence of colorants, with a rating of 8 being the most lightfast.[9] A rating of 6-7 indicates good to very good lightfastness, suitable for applications with significant light exposure.[5][6]

## Chemical Resistance

**Quinizarin** generally exhibits good chemical stability. While specific quantitative data for **quinizarin** against a wide range of chemicals is not readily available in the reviewed literature, its use in applications such as coloring gasoline and oils suggests a good degree of resistance to non-polar organic solvents.[10] Furthermore, a study on the closely related alizarin (another dihydroxyanthraquinone) demonstrated excellent resistance to dissolution in solvents such as acetone, ethyl alcohol, and toluene when formulated as a hybrid pigment.[11] It is also noted to have good resistance to both acids and alkalis, making it suitable for coatings in various environments.[12][13]

## Experimental Protocols

### Protocol 1: Formulation of a Water-Based Inkjet Ink with Quinizarin as a Tracer

This protocol is adapted from a study where **quinizarin** (Solvent Orange 86) was used as an "antifraud marker" in a water-based disperse inkjet ink.[10]

Objective: To prepare a stable, water-based inkjet ink containing **quinizarin**.

Materials:

- Disperse Blue 60 (or other primary colorant)
- **Quinizarin** (Solvent Orange 86)
- Deionized Water
- 2-propanol (IPA)
- Ethylene glycol (EG)
- Butoxyethanol

- Dispersing agent (e.g., Alcoospers LFD - a condensation product of formaldehyde-sulphonic acid sodium salt)

#### Equipment:

- Analytical balance
- Magnetic stirrer and stir bars
- Sonicator homogenizer (e.g., Hilscher UP50H)
- Beakers and graduated cylinders
- pH meter
- Viscometer
- Tensiometer
- Conductivity meter

#### Procedure:

- Preparation of **Quinizarin** Solution: Prepare a 0.25% (w/v) stock solution of **Quinizarin** in butoxyethanol.
- Ink Formulation: In a beaker, combine the components according to the proportions in the table below. The amounts can be scaled as needed.

Component	Concentration/Volume
Disperse Dye (e.g., Disperse Blue 60)	2% w/v
Deionized Water	75% v/v
2-propanol (IPA) / Ethylene Glycol (EG) mixture	20% / 5% v/v
Dispersing Agent	0.05% w/v
Quinizarin Stock Solution (0.25% w/v)	0.25% - 1.0% of the total ink volume

- Homogenization: Mix the ingredients using a magnetic stirrer until a coarse dispersion is formed.
- Sonication: Homogenize the mixture for 10 minutes using a sonicator at room temperature to ensure a fine and stable dispersion of the dye and **quinizarin** particles.
- Characterization: After preparation, and at desired intervals (e.g., 1, 7, 14, 28, 60, and 90 days) to assess stability, measure the following properties at room temperature:
  - pH: Using a calibrated pH meter.
  - Viscosity: Using a viscometer.
  - Surface Tension: Using a tensiometer with a De Nouy platinum ring.
  - Conductivity: Using a conductivity meter.

Expected Results: The resulting ink should be a stable dispersion with properties suitable for inkjet printing. The addition of small amounts of **quinizarin** should not significantly affect the primary color or the stability of the ink.[\[10\]](#)

## Protocol 2: General Procedure for the Dispersion of Quinizarin Pigment in a Resin System

This protocol provides a general workflow for dispersing **quinizarin** powder into a liquid resin system for applications such as coatings, paints, or plastics.

Objective: To create a stable and homogenous dispersion of **quinizarin** pigment in a liquid vehicle.

Materials:

- **Quinizarin** pigment powder
- Grinding vehicle (e.g., acrylic resin, polyester resin, epoxy resin, or a suitable solvent)
- Wetting and dispersing agent (surfactant)

- Grinding media (e.g., glass beads, zirconia beads)

#### Equipment:

- High-speed disperser (e.g., Cowles dissolver) or a ball mill
- Mixing vessel
- Spatula or scraper

#### Procedure:

- Wetting Stage:
  - In a mixing vessel, add the grinding vehicle (resin and/or solvent).
  - While stirring at a low speed, slowly add the wetting and dispersing agent.
  - Gradually add the **quinizarin** pigment powder to the liquid. Increase the stirring speed as the viscosity increases to ensure the pigment is fully wetted. The goal is to displace air from the surface of the pigment particles and form a paste-like consistency.
- De-agglomeration (Grinding) Stage:
  - Transfer the pigment paste to a milling apparatus (e.g., a bead mill).
  - Add the grinding media.
  - Process the mixture at a specified speed and for a duration sufficient to break down the pigment agglomerates to the desired particle size. The time and speed will depend on the equipment and the desired fineness of the dispersion.
  - Monitor the temperature during milling to avoid overheating, which could affect the resin or pigment stability.
- Stabilization Stage:

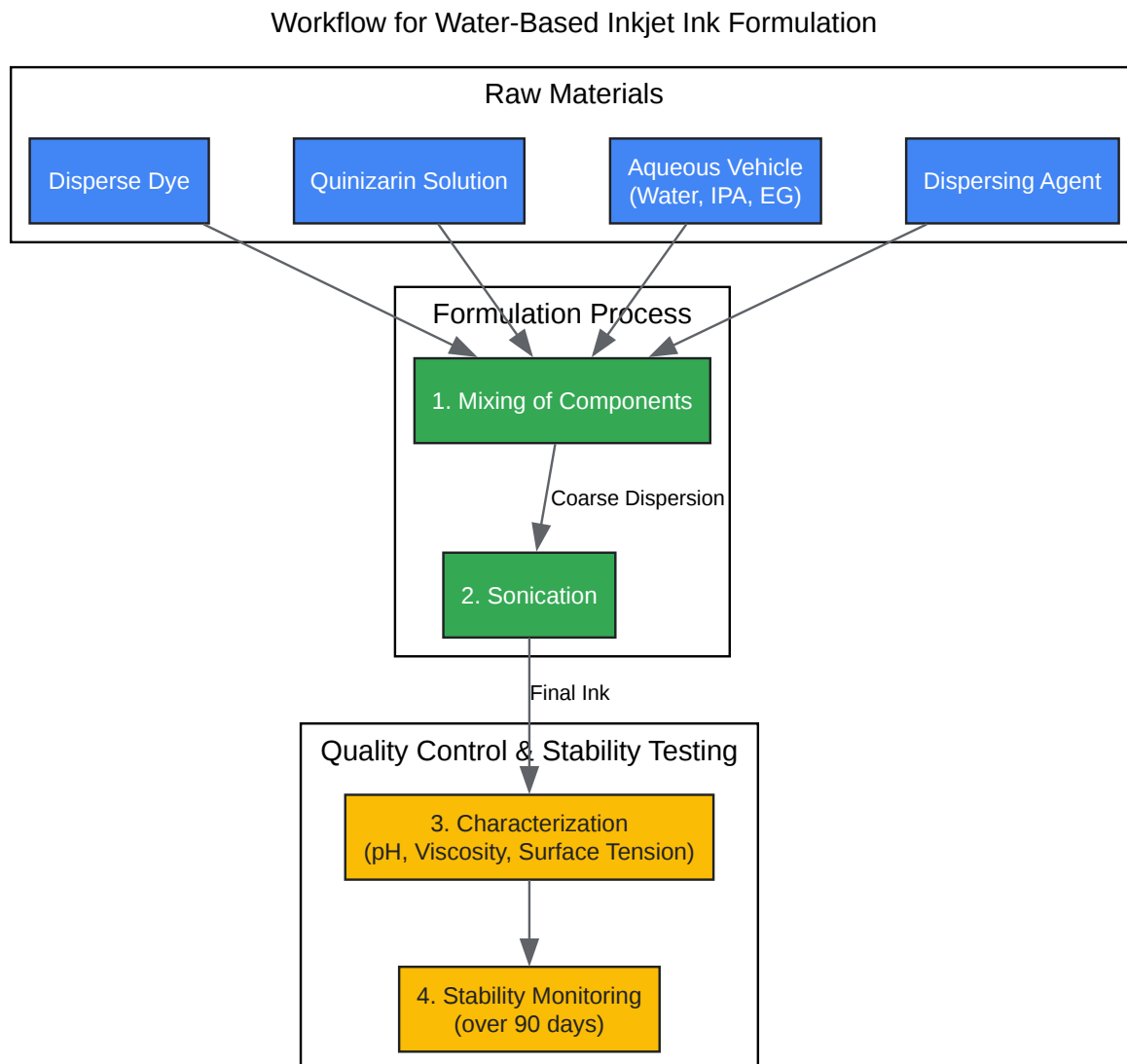
- Once the desired particle size is achieved, the dispersion is considered complete. The dispersing agent, now adsorbed onto the surface of the pigment particles, will prevent them from re-agglomerating.
- The resulting pigment concentrate can then be let down (diluted) with additional resin, solvent, and other additives to produce the final ink or coating.

#### Characterization:

- **Fineness of Grind:** Use a Hegman gauge to determine the particle size of the dispersion.
- **Color Strength and Tone:** Compare the color of a drawdown of the dispersion to a standard.
- **Viscosity:** Measure the viscosity of the final dispersion.
- **Stability:** Observe the dispersion for signs of settling or flocculation over time.

## Visualizations

### Experimental Workflow for Inkjet Ink Formulation



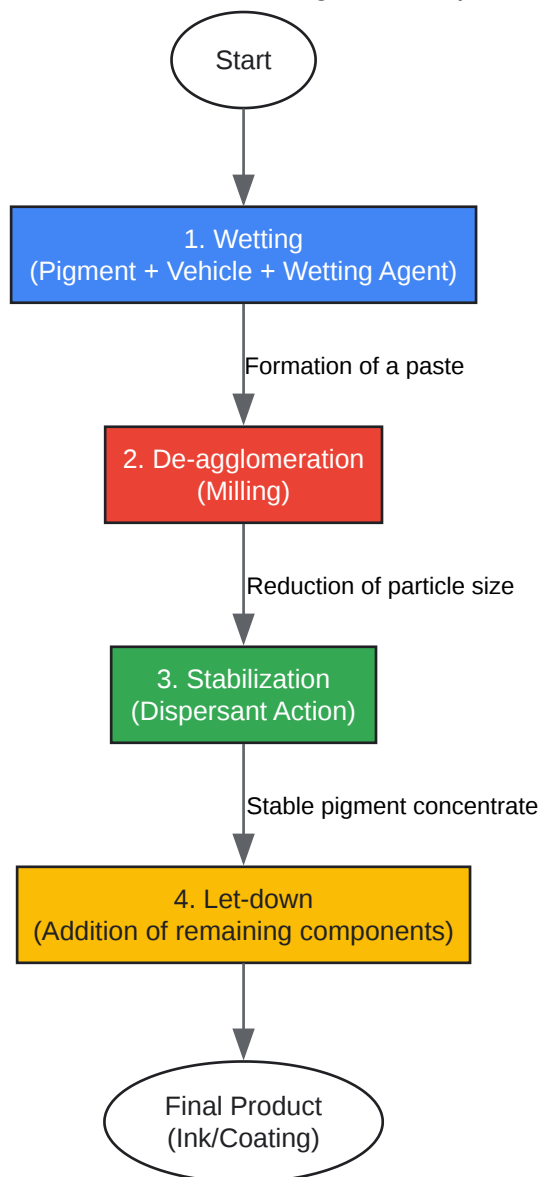
[Click to download full resolution via product page](#)

Caption: Workflow for preparing and testing a **quinizarin**-containing inkjet ink.

## General Pigment Dispersion Process



## General Process for Pigment Dispersion



[Click to download full resolution via product page](#)

Caption: The three key stages of dispersing a dry pigment into a liquid vehicle.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Quinizarin | C<sub>14</sub>H<sub>8</sub>O<sub>4</sub> | CID 6688 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. Solvent orange 86|CAS NO.81-64-1/103220-12-8 [xcolorpigment.com]
- 4. sdlookchem.com [sdlookchem.com]
- 5. epsilonpigments.com [epsilonpigments.com]
- 6. China Solvent Orange 86 factory and manufacturers | Precise Color [precisechem.com]
- 7. leapchem.com [leapchem.com]
- 8. China solvent orange 86 / CAS 81-64-1/103220-12-8 factory and manufacturers | Precise Color [precisechem.com]
- 9. Blue Wool Scale - Wikipedia [en.wikipedia.org]
- 10. easpublisher.com [easpublisher.com]
- 11. Characteristics of Hybrid Pigments Made from Alizarin Dye on a Mixed Oxide Host | MDPI [mdpi.com]
- 12. specialchem.com [specialchem.com]
- 13. Acid and Alkali Resistant Pigments - Dyeing-pedia [china-dyestuff.com]
- To cite this document: BenchChem. [Application Notes: Quinizarin in Pigment and Ink Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b034044#quinizarin-in-the-formulation-of-pigments-and-inks]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)